

In-Depth Technical Guide: Hexyl 4-hydroxybenzoate-d4 Solubility

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Compound of Interest

Compound Name: Hexyl 4-hydroxybenzoate-d4

Cat. No.: B1164434

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Hexyl 4-hydroxybenzoate-d4**. Due to the limited availability of direct solubility data for the deuterated compound, this guide leverages data from its non-deuterated analogue, Hexyl 4-hydroxybenzoate (Hexylparaben), to provide a robust informational resource. All data presented for Hexylparaben should be considered a close approximation for the deuterated form, given that deuteration typically has a minimal effect on solubility properties.

Core Data Presentation

Quantitative solubility data for Hexyl 4-hydroxybenzoate is crucial for a variety of research and development applications, from formulation development to toxicological studies. The following tables summarize the available quantitative solubility data.

Table 1: Solubility of Hexyl 4-hydroxybenzoate in Aqueous Media

Solvent	Temperature (°C)	Solubility (mg/L)
Water	25	137.6

Table 2: Qualitative and Estimated Quantitative Solubility of Hexyl 4-hydroxybenzoate in Organic Solvents

Solvent	Qualitative Solubility	Estimated Quantitative Solubility of Butylparaben* (g/100g solvent at 20°C)
Methanol	Soluble	~40-50
Ethanol	Soluble	~30-40
Ether	Soluble	Not available
Chloroform	Soluble	Not available
Dimethyl Sulfoxide (DMSO)	Expected to be soluble	Not available
Acetonitrile	Soluble	~10-20

*Data for Butylparaben, a close structural analog, is provided as an estimate for Hexylparaben's solubility. The actual solubility may vary.

Experimental Protocols

Accurate determination of solubility is paramount for reproducible scientific research. The following are detailed methodologies for key experiments related to solubility determination.

OECD Guideline 105: Water Solubility (Flask Method)

The flask method is a straightforward and widely accepted technique for determining the water solubility of substances.

Principle: A supersaturated solution is created at a temperature higher than the test temperature and then allowed to equilibrate at the test temperature. The concentration of the solute in the saturated aqueous solution is then determined by a suitable analytical method.

Apparatus:

- Glass flasks with stoppers
- Constant temperature bath or shaker
- Centrifuge (optional)

- Analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- Preliminary Test: An initial estimation of the solubility is performed to determine the appropriate amount of substance to be used.
- Sample Preparation: Add an excess amount of the test substance (**Hexyl 4-hydroxybenzoate-d4**) to a flask containing a known volume of water.
- Equilibration: The flask is agitated in a constant temperature bath set at the desired test temperature (e.g., 25°C). Equilibration should be continued for a sufficient period (typically 24-48 hours) until the concentration of the dissolved substance remains constant.
- Phase Separation: After equilibration, the undissolved solid is separated from the saturated solution by centrifugation or filtration. It is critical to perform this step at the test temperature to avoid changes in solubility.
- Analysis: The concentration of **Hexyl 4-hydroxybenzoate-d4** in the clear, saturated aqueous phase is determined using a validated analytical method.
- Replicate Measurements: The experiment should be performed in at least triplicate to ensure the reliability of the results.

Shake-Flask Method for Organic Solvent Solubility

This method is a common and reliable technique for determining the solubility of a compound in various organic solvents.

Principle: An excess of the solid compound is equilibrated with the solvent of interest at a constant temperature. The concentration of the dissolved compound in the resulting saturated solution is then measured.

Apparatus:

- Vials with screw caps

- Orbital shaker or vortex mixer
- Constant temperature incubator or water bath
- Centrifuge or filtration apparatus
- Analytical instrumentation (e.g., HPLC, GC, NMR)

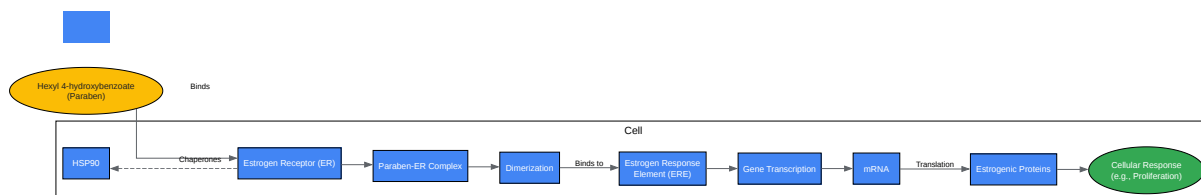
Procedure:

- **Solvent Preparation:** Prepare the desired organic solvents (e.g., methanol, ethanol, DMSO, acetonitrile).
- **Sample Addition:** Add an excess amount of **Hexyl 4-hydroxybenzoate-d4** to a vial containing a known volume of the organic solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Seal the vials and place them in a shaker within a constant temperature environment. Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to reach equilibrium.
- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution by centrifugation or by filtering through a solvent-compatible filter (e.g., PTFE).
- **Dilution and Analysis:** An aliquot of the clear supernatant is carefully diluted with a suitable solvent to a concentration within the linear range of the analytical method. The concentration of the dissolved **Hexyl 4-hydroxybenzoate-d4** is then quantified.
- **Data Reporting:** The solubility is typically reported in units such as mg/mL, g/L, or molarity.

Mandatory Visualizations

Signaling Pathway

Parabens, including Hexyl 4-hydroxybenzoate, are known to exhibit weak estrogenic activity. This diagram illustrates a simplified signaling pathway of paraben-induced estrogenic effects.

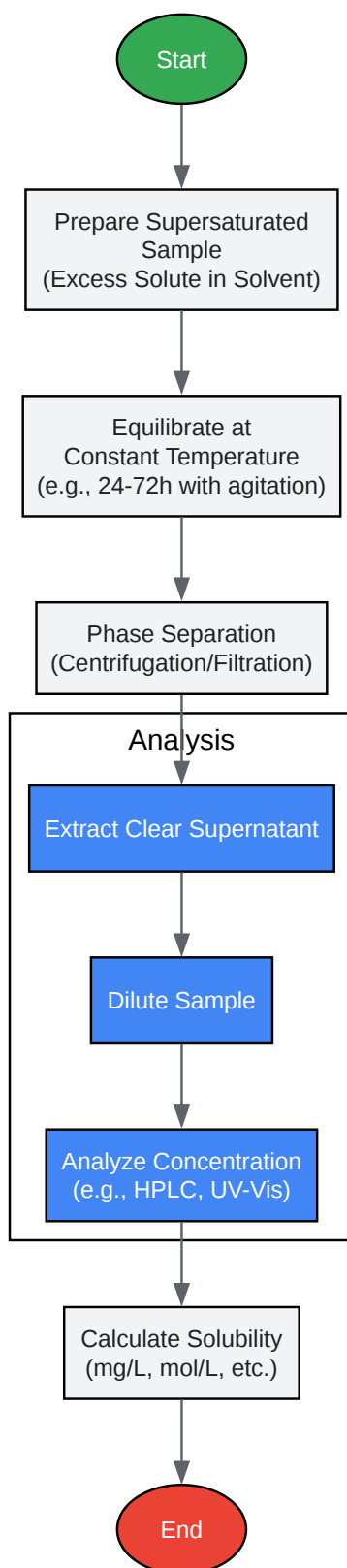


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Caption: Simplified signaling pathway of paraben-induced estrogenic activity.

Experimental Workflow

This diagram outlines the logical workflow for determining the solubility of **Hexyl 4-hydroxybenzoate-d4** using the shake-flask method.



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Caption: Experimental workflow for the shake-flask solubility determination method.

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